

# 3-Phenoxybenzoyl cyanide safety data sheet and handling precautions

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## Compound of Interest

Compound Name: **3-Phenoxybenzoyl cyanide**

Cat. No.: **B042598**

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An In-depth Technical Guide to the Safe Handling of **3-Phenoxybenzoyl Cyanide**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Phenoxybenzoyl cyanide** is a key intermediate in the synthesis of various commercial products, most notably synthetic pyrethroid insecticides.<sup>[1]</sup> Its chemical structure, featuring a benzoyl group with a phenoxy substituent and a cyanide functional group, makes it a versatile building block in organic synthesis.<sup>[1]</sup> However, the presence of the cyanide moiety necessitates stringent safety protocols and a thorough understanding of its toxicological profile. This guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **3-Phenoxybenzoyl cyanide**, intended for use by professionals in research and development.

## Hazard Identification and Classification

**3-Phenoxybenzoyl cyanide** is a highly hazardous substance with the potential for severe health effects. The primary hazards are associated with its acute toxicity upon inhalation, ingestion, and dermal contact.

GHS Classification:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Inhalation	Category 1	H330: Fatal if inhaled. <a href="#">[2]</a>
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed. <a href="#">[2]</a>
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin. <a href="#">[2]</a>
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage. <a href="#">[3]</a>
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage. <a href="#">[3]</a>
Specific target organ toxicity — single exposure (Respiratory system)	Category 3	H335: May cause respiratory irritation. <a href="#">[4]</a>
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life. <a href="#">[5]</a>

## Physical and Chemical Properties

Comprehensive experimental data for the physical and chemical properties of **3-Phenoxybenzoyl cyanide** are not readily available in the provided search results. The following table includes data for **3-Phenoxybenzoyl cyanide** where available, and for closely related compounds to provide an indication of its expected properties.

Property	Value	Source Compound
Molecular Formula	C <sub>14</sub> H <sub>9</sub> NO <sub>2</sub>	3-Phenoxybenzoyl Cyanide[6] [7][8][9][10]
Molecular Weight	223.23 g/mol	3-Phenoxybenzoyl Cyanide[1] [7][8][9][10]
CAS Number	61775-25-5	3-Phenoxybenzoyl Cyanide[1] [6][7][8][9][10]
Appearance	Orange viscous liquid (for a 70% solution in ether)	3-Phenoxybenzaldehyde cyanohydrin[11]
Boiling Point	399.8 °C at 760 mmHg	3-Phenoxybenzaldehyde cyanohydrin[12]
Flash Point	4 °C (for a 70% solution in ether)	3-Phenoxybenzaldehyde cyanohydrin[11]
Density	1.010 g/cm <sup>3</sup>	Benzyl cyanide[2]
Vapor Pressure	1.3 hPa @ 60 °C	Benzyl cyanide[2]
Water Solubility	Insoluble	Benzyl cyanide[2]
Storage Temperature	Room Temperature / 4°C	3-Phenoxybenzoyl Cyanide[8]

## Toxicological Data

Detailed toxicological studies specifically for **3-Phenoxybenzoyl cyanide** are not available in the provided search results. The data below for Benzyl cyanide, a related nitrile, is presented to illustrate the potential high toxicity.

Test	Species	Route	Value
LD50	Rat	Oral	270 mg/kg[2]
LD50	Rabbit	Dermal	270 mg/kg[2]
LC50	Rat	Inhalation	430 mg/m <sup>3</sup> (2 h)[2]

**Mechanism of Toxicity:** The toxicity of cyanide compounds is primarily due to the inhibition of mitochondrial cytochrome c oxidase, a key enzyme in cellular respiration.[13] This inhibition halts oxidative phosphorylation and ATP production, leading to cellular hypoxia and, in severe cases, rapid death.[13]

Below is a diagram illustrating the general mechanism of cyanide toxicity.

Caption: General mechanism of cyanide toxicity via inhibition of Cytochrome c Oxidase.

## Experimental Protocols

Detailed experimental protocols for toxicological or safety studies on **3-Phenoxybenzoyl cyanide** are not publicly available. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such assessments. Below are brief overviews of relevant protocols.

### Protocol 1: Acute Oral Toxicity (Based on OECD Guideline 423)

- **Objective:** To determine the acute oral toxicity (LD50) of the substance.
- **Animal Model:** Typically rats or mice, of a single sex.
- **Procedure:**
  - Animals are fasted prior to dosing.
  - The substance is administered in a single dose by gavage.
  - A stepwise procedure is used with a small number of animals per step. The outcome of each step determines the dose for the next step.
  - Animals are observed for signs of toxicity and mortality for up to 14 days.
  - The LD50 is calculated based on the mortality data.

### Protocol 2: Acute Dermal Toxicity (Based on OECD Guideline 402)

- **Objective:** To determine the acute dermal toxicity (LD50) of the substance.

- Animal Model: Typically rats, rabbits, or guinea pigs.
- Procedure:
  - A designated area of the animal's skin is shaved.
  - The substance is applied uniformly to the shaved area and held in contact with the skin with a porous gauze dressing for 24 hours.
  - Animals are observed for signs of toxicity and mortality for up to 14 days.
  - The LD50 is calculated based on the mortality data.

#### Protocol 3: Skin Corrosion/Irritation (Based on OECD Guideline 404)

- Objective: To determine the potential of the substance to cause skin corrosion or irritation.
- Animal Model: Typically albino rabbits.
- Procedure:
  - A small amount of the substance is applied to a small area of shaved skin.
  - The treated area is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
  - The severity of the reactions is scored, and the substance is classified accordingly.

## Handling and Storage Precautions

Due to its high toxicity, **3-Phenoxybenzoyl cyanide** must be handled with extreme care in a controlled laboratory environment.

### Engineering Controls:

- All work with **3-Phenoxybenzoyl cyanide** must be conducted in a certified chemical fume hood to prevent inhalation of vapors or aerosols.[\[2\]](#)[\[14\]](#)
- A safety shower and eyewash station must be readily accessible.[\[3\]](#)

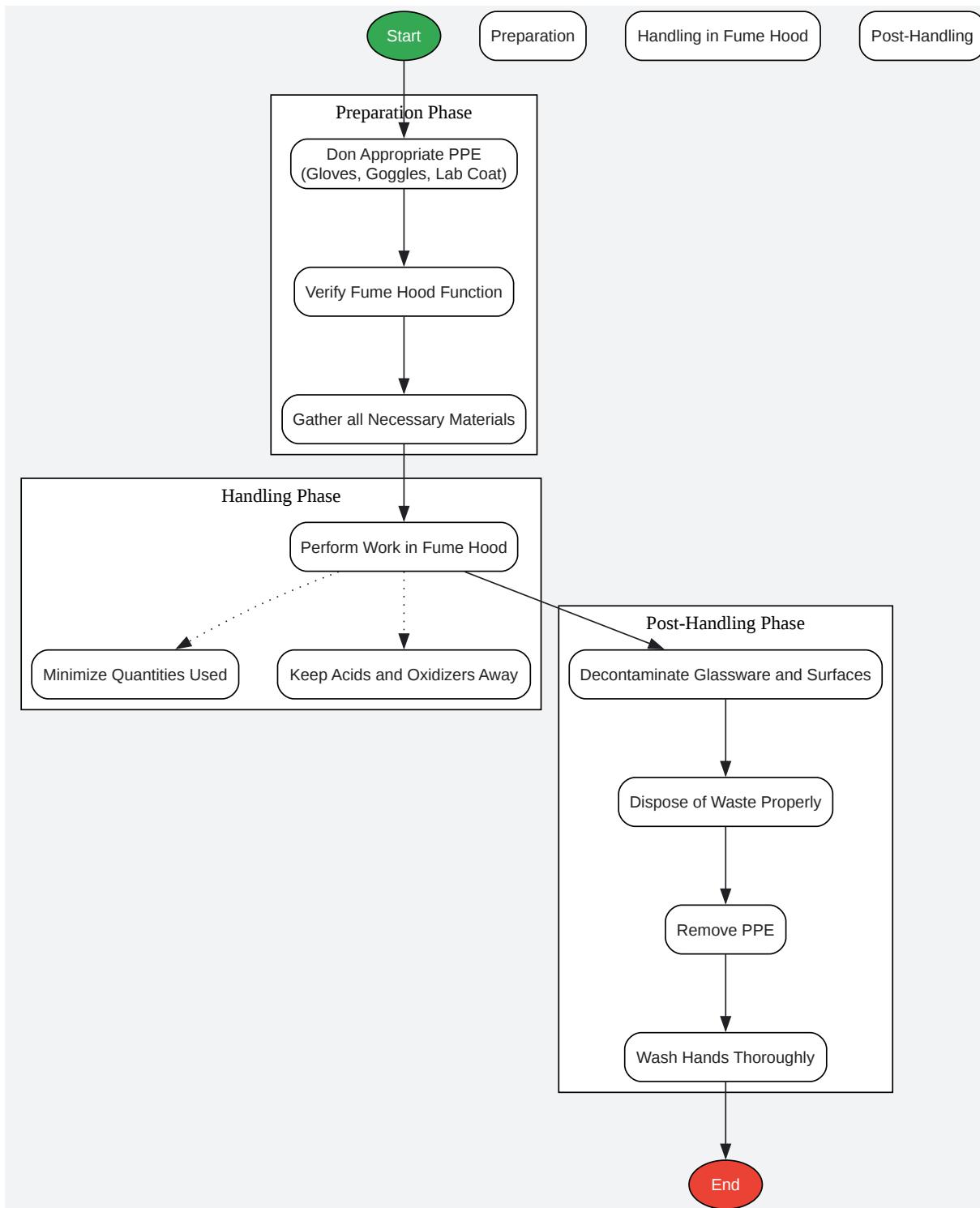
**Personal Protective Equipment (PPE):**

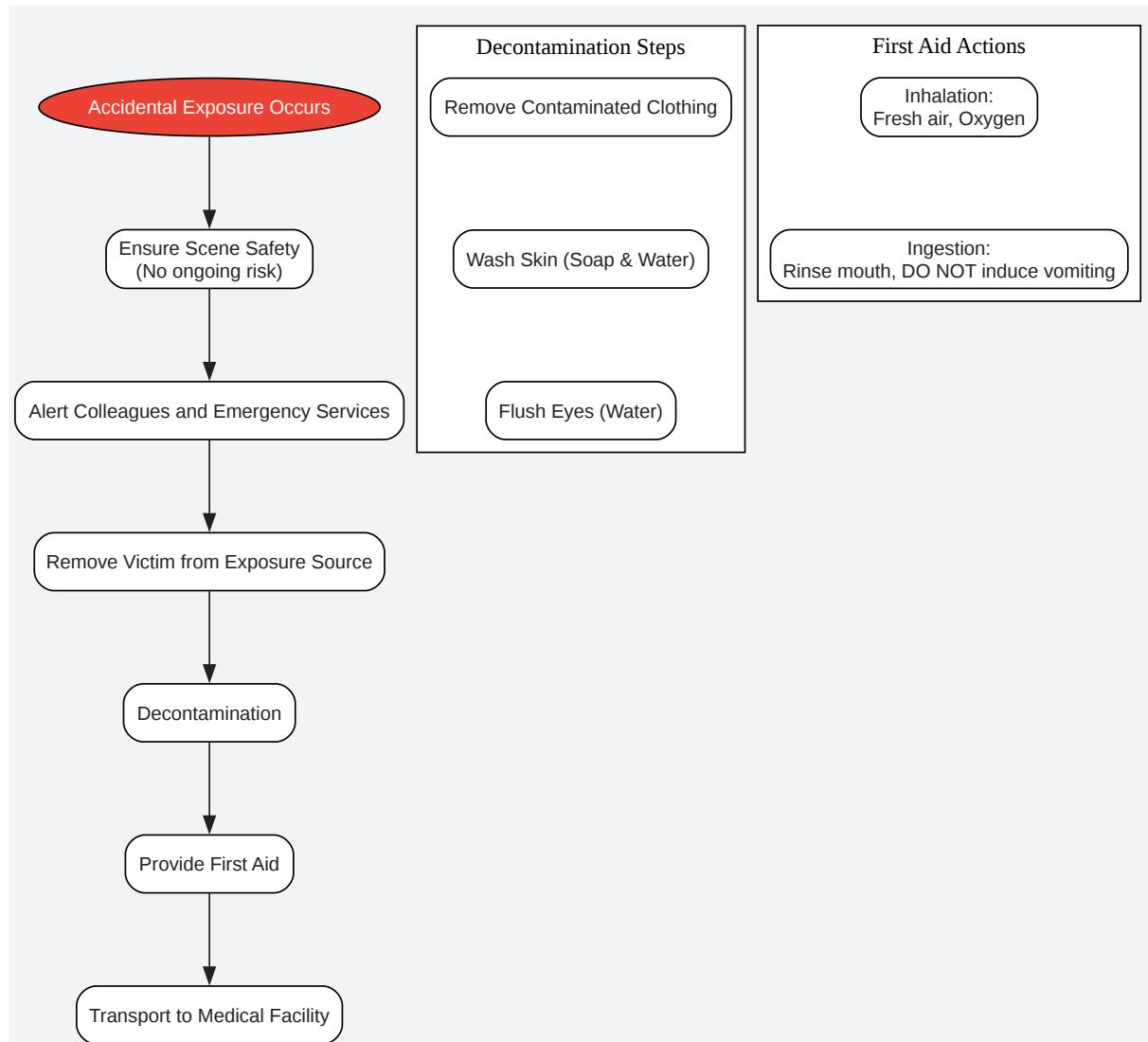
- Gloves: Double gloving with nitrile rubber gloves is recommended.[14] For prolonged contact or spill cleanup, heavier, chemical-resistant gloves (e.g., neoprene or butyl rubber) should be used.[15][16]
- Eye Protection: Chemical safety goggles and a face shield are mandatory to protect against splashes.[14]
- Skin and Body Protection: A lab coat must be worn.[16] For tasks with a higher risk of splashing, a chemical-resistant apron is also recommended.[17]

**Storage:**

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2]
- Store away from incompatible materials, particularly acids and strong oxidizing agents, to prevent the release of highly toxic hydrogen cyanide gas.[2][17]
- The storage area should be secure and accessible only to authorized personnel.[4]

The following diagram outlines a safe handling workflow for **3-Phenoxybenzoyl cyanide**.



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